

Thermodynamic Properties of 1-Docosene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Docosene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **1-docosene** (C₂₂H₄₄), a long-chain alpha-olefin. The information presented herein is curated for professionals in research, science, and drug development who require accurate thermodynamic data for process design, safety analysis, and physicochemical modeling. This document distinguishes between experimentally determined data and values obtained through predictive models, offering a transparent and reliable resource.

Core Thermodynamic Properties

1-Docosene, with a molecular weight of 308.58 g/mol, is a solid at standard conditions.^[1] Its thermodynamic properties are crucial for understanding its behavior in various chemical and physical processes.

Tabulated Thermodynamic Data

The following tables summarize the key thermodynamic properties of **1-docosene**. It is important to note that while some data are derived from experimental measurements, many values, particularly for gas-phase properties, are estimated using computational methods such as the Joback method.

Property	Value	Unit	Source/Method
Molecular Weight	308.58	g/mol	Cheméo[1]
Melting Point	335.94 K (62.79 °C)	K (°C)	Joback Method[1]
Boiling Point (at 1 atm)	699.44 K (426.29 °C)	K (°C)	Joback Method[1]
Enthalpy of Fusion (ΔH_{fus})	51.46	kJ/mol	Joback Method[1]
Enthalpy of Vaporization (ΔH_{vap}) at Boiling Point	63.90	kJ/mol	Joback Method[1]
Enthalpy of Vaporization (ΔH_{vap}) at 520.50 K	95.60	kJ/mol	NIST Webbook[1][2]
Standard Enthalpy of Formation (gas, $\Delta H_{\text{f}}^{\circ}$)	-371.98	kJ/mol	Joback Method[1]
Standard Gibbs Free Energy of Formation (gas, $\Delta G_{\text{f}}^{\circ}$)	222.20	kJ/mol	Joback Method[1]
Critical Temperature (T_{c})	863.97	K	Joback Method[1]
Critical Pressure (P_{c})	924.99	kPa	Joback Method[1]
Critical Volume (V_{c})	1.248	m ³ /kmol	Joback Method[1]

Temperature-Dependent Properties (Joback Method)

The following table presents the ideal gas heat capacity (C_p) and dynamic viscosity (η) of **1-docosene** at various temperatures, as calculated by the Joback method.

Temperature (K)	Ideal Gas Heat Capacity (C _p) (J/mol·K)	Dynamic Viscosity (η) (Pa·s)
335.94	-	0.0028670
396.52	-	0.0009996
457.11	-	0.0004608
517.69	-	0.0002546
578.27	-	0.0001593
638.86	-	0.0001090
699.44	937.06	0.0000796
726.86	958.37	-
754.28	978.76	-
781.71	998.26	-
809.13	1016.91	-
836.55	1034.74	-
863.97	1051.78	-

Source: Cheméo, based on the Joback Method[1]

Experimental Protocols

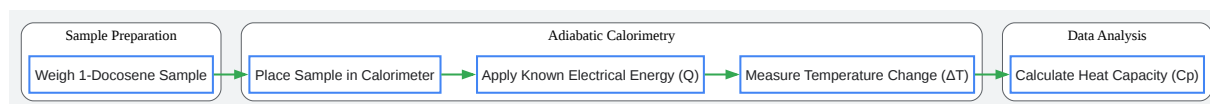
Accurate determination of thermodynamic properties relies on precise experimental techniques. While specific experimental literature for **1-docosene** is limited, the following protocols are standard for long-chain hydrocarbons and are presumed to be applicable.

Heat Capacity Measurement: Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for determining the heat capacity of solids and liquids.[3] The fundamental principle is to measure the energy required to produce a known temperature change in a sample under conditions where no heat is exchanged with the surroundings.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **1-docosene** is placed in a sealed container within the calorimeter.
- **Calorimeter Setup:** The sample container is surrounded by an adiabatic shield. The temperature of this shield is controlled to match the temperature of the sample container at all times, thereby minimizing heat loss.[4][5]
- **Heating:** A known quantity of electrical energy is supplied to a heater within the sample container, causing a small increase in temperature.
- **Temperature Measurement:** The temperature of the sample is measured with high precision before and after the energy input using a calibrated resistance thermometer.
- **Calculation:** The heat capacity at constant pressure (C_p) is calculated from the electrical energy supplied (Q), the mass of the sample (m), and the resulting temperature change (ΔT).



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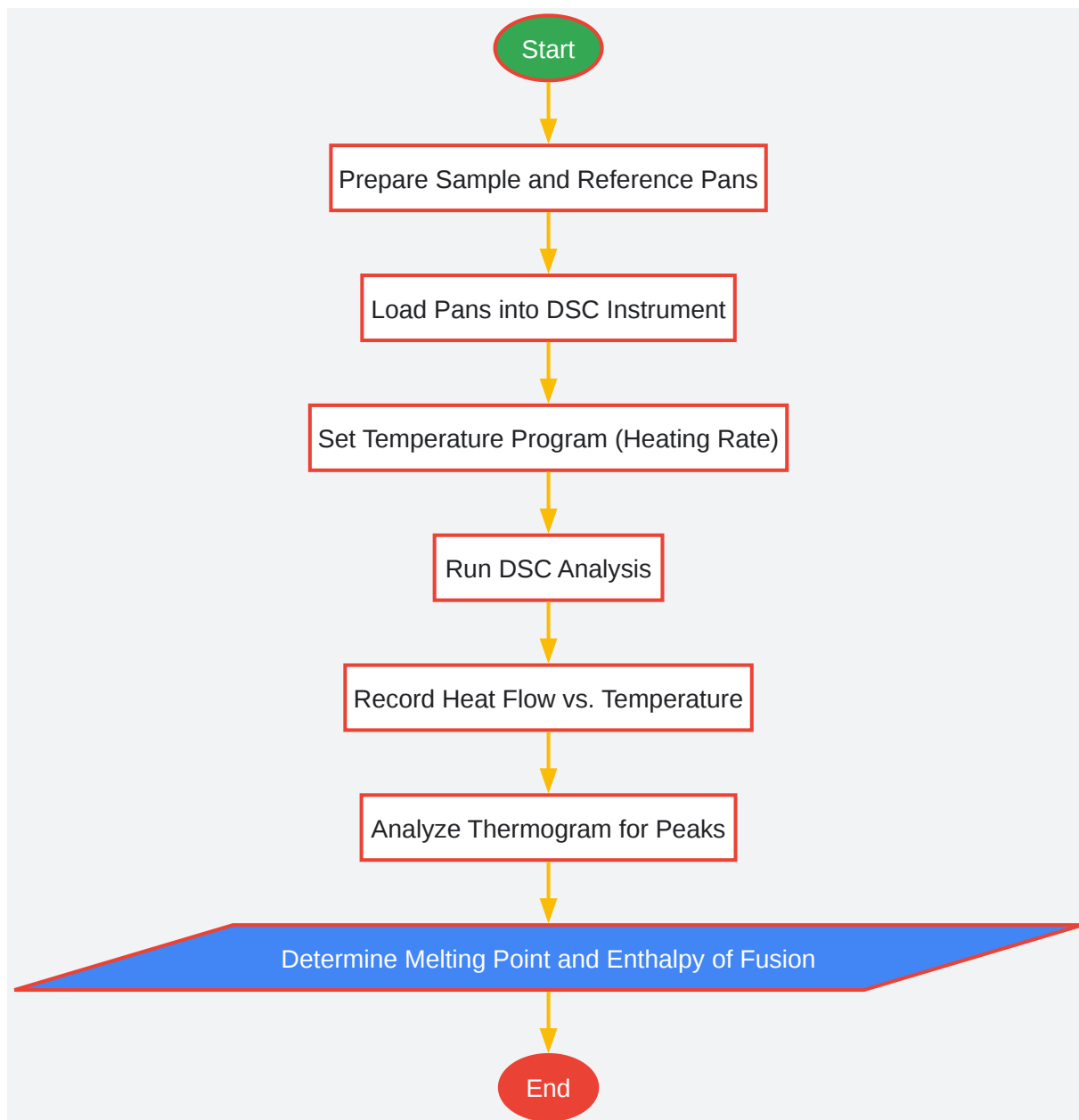
Workflow for Heat Capacity Measurement by Adiabatic Calorimetry.

Phase Transition Analysis: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a versatile technique used to measure the temperatures and heat flows associated with phase transitions in a material as a function of temperature.[6] It is particularly useful for determining melting points and enthalpies of fusion.

Methodology:

- **Sample and Reference Pans:** A small, accurately weighed sample of **1-docosene** is placed in a sample pan, and an empty pan serves as a reference.
- **Heating Program:** The sample and reference pans are heated at a constant rate in a controlled atmosphere.
- **Heat Flow Measurement:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Data Interpretation:** A phase transition, such as melting, results in an endothermic peak on the DSC thermogram. The peak's onset temperature corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.



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Experimental Workflow for DSC Analysis.

Vapor Pressure Determination: Ebulliometry

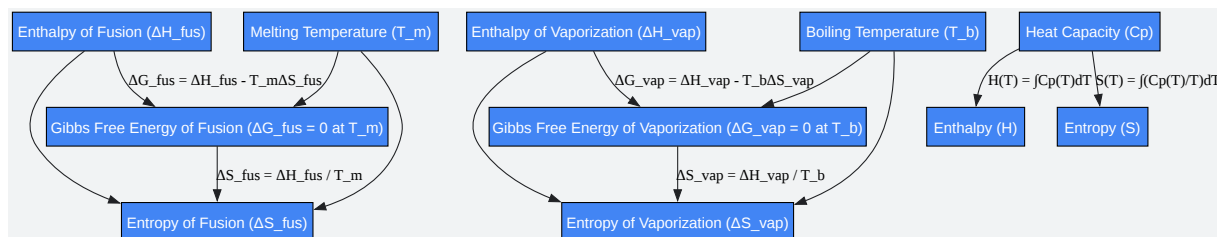
Ebulliometry is a technique for the precise measurement of the boiling point of a liquid at a controlled pressure.^[7] By varying the pressure, a vapor pressure curve can be constructed.

Methodology:

- **Apparatus:** A specialized apparatus called an ebulliometer is used. It is designed to ensure that the liquid and vapor phases are in equilibrium.
- **Pressure Control:** The system is connected to a pressure control system that can maintain a stable pressure at a desired setpoint.
- **Boiling Point Measurement:** The **1-docosene** sample is heated to its boiling point at the set pressure. The temperature of the vapor-liquid equilibrium is measured with a high-accuracy thermometer.
- **Data Collection:** The boiling temperature is recorded for a range of pressures.
- **Vapor Pressure Curve:** The collected data points of pressure versus temperature constitute the vapor pressure curve of **1-docosene**.

Logical Relationships of Thermodynamic Properties

The thermodynamic properties of a substance are interconnected. For instance, the Gibbs free energy of a phase transition is zero at the transition temperature, which allows for the calculation of entropy of fusion from the enthalpy of fusion and the melting temperature.



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Interrelationships of Key Thermodynamic Properties.

This guide provides a foundational understanding of the thermodynamic properties of **1-docosene**, emphasizing the importance of experimental determination and providing an overview of the methodologies employed. For critical applications, it is recommended to consult primary literature for detailed experimental data and to consider the limitations of predictive models.

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